

An In-depth Technical Guide to 1,2,3-Trimethyldiaziridine

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Compound of Interest

Compound Name: 1,2,3-Trimethyldiaziridine

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Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **1,2,3-trimethyldiaziridine**. The IUPAC name for this compound is **1,2,3-trimethyldiaziridine**[1]. This document consolidates available quantitative data, outlines a detailed, representative experimental protocol for its synthesis based on established methods for analogous compounds, and presents key structural information obtained from spectroscopic and diffraction studies. Due to the limited publicly available information on the specific biological activity of **1,2,3-trimethyldiaziridine**, this guide focuses on its chemical and physical characteristics.

Chemical and Physical Properties

1,2,3-Trimethyldiaziridine is a heterocyclic organic compound with a three-membered ring containing two nitrogen atoms and one carbon atom, with methyl groups attached to all three ring atoms. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
IUPAC Name	1,2,3-trimethyldiaziridine	PubChem[1]
Molecular Formula	C ₄ H ₁₀ N ₂	PubChem[1]
Molecular Weight	86.14 g/mol	PubChem[1]
CAS Number	113604-56-1	PubChem[1]
Canonical SMILES	CC1N(N1C)C	PubChem[1]
InChI	InChI=1S/C4H10N2/c1-4-5(2)6(4)3/h4H,1-3H3	PubChem[1]
InChIKey	JQSQQLRRMMWUKE-UHFFFAOYSA-N	PubChem[1]
Standard Enthalpy of Formation (gas)	176.2 ± 5.0 kJ/mol	ResearchGate[2]

Molecular Structure and Spectroscopic Data

The molecular structure of **1,2,3-trimethyldiaziridine** has been determined by gas-phase electron diffraction, revealing a trans-configuration of the methyl groups attached to the nitrogen atoms of the diaziridine ring[2]. Key structural parameters are summarized in Table 2.

Structural Parameter	Value	Source
r(N–C)	1.489(9) Å	ResearchGate[2]
r(N–N)	1.480(15) Å	ResearchGate[2]
r(C–C)	1.503(15) Å	ResearchGate[2]
∠NCN	61.5(9) °	ResearchGate[2]
∠(H ₃ C)CN	124.0(15) °	ResearchGate[2]

Spectroscopic data, including ¹³C NMR and GC-MS, are available for **1,2,3-trimethyldiaziridine**, confirming its molecular structure[1].

Synthesis of 1,2,3-Trimethyldiaziridine: A Representative Protocol

While a specific, detailed experimental protocol for the synthesis of **1,2,3-trimethyldiaziridine** is not readily available in the published literature, a representative procedure can be proposed based on general methods for the synthesis of 1,2,3-trialkyldiaziridines. One such method involves the reaction of an N-chloroalkylamine with a primary aliphatic amine.

Experimental Protocol: Proposed Synthesis of 1,2,3-Trimethyldiaziridine

Disclaimer: This is a proposed protocol based on analogous reactions and should be performed with appropriate safety precautions by qualified personnel.

Reaction Scheme:



Materials:

- Methylamine (CH_3NH_2)
- N-Chloromethylamine (ClNHCH_3) - Note: N-chloroamines can be unstable and should be handled with care.
- Acetaldehyde (CH_3CHO)
- Anhydrous diethyl ether
- Potassium carbonate (K_2CO_3), anhydrous
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- **Preparation of N-Chloromethylamine:** N-Chloromethylamine can be prepared in situ or as a stock solution by reacting methylamine with a chlorinating agent such as sodium hypochlorite under controlled conditions. Due to its instability, it is often generated and used immediately.
- **Reaction Setup:** A three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a condenser, and an inlet for an inert atmosphere is charged with a solution of methylamine in anhydrous diethyl ether. The flask is cooled in an ice bath.
- **Addition of Acetaldehyde:** Acetaldehyde is added dropwise to the cooled solution of methylamine while stirring.
- **Addition of N-Chloromethylamine:** A freshly prepared solution of N-chloromethylamine in anhydrous diethyl ether is then added dropwise to the reaction mixture over a period of 1-2 hours, maintaining the temperature at 0-5 °C.
- **Reaction:** The reaction mixture is stirred at low temperature for several hours and then allowed to warm to room temperature and stirred overnight.
- **Workup:** Anhydrous potassium carbonate is added to the reaction mixture to neutralize any formed acid and to remove water. The mixture is filtered, and the solvent is removed from the filtrate under reduced pressure.
- **Purification:** The crude product is purified by fractional distillation under reduced pressure to yield **1,2,3-trimethyldiaziridine**.

Characterization: The purified product should be characterized by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Reactivity

Detailed studies on the specific reactivity of **1,2,3-trimethyldiaziridine** are limited. However, the diaziridine ring is known to be strained and can undergo various transformations.

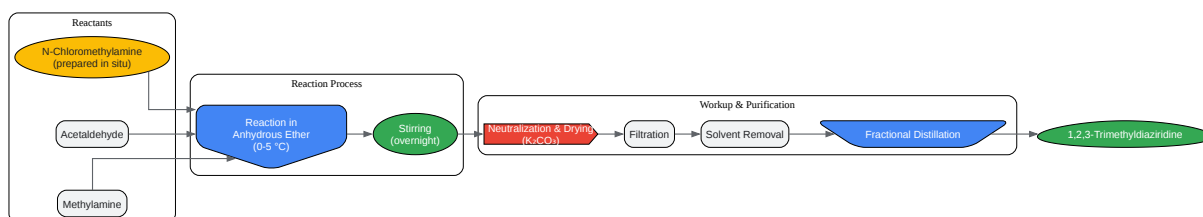
- **Thermal and Photochemical Decomposition:** Diaziridines can undergo ring-opening upon heating or irradiation with UV light.

- Ring-Opening Reactions: The strained three-membered ring is susceptible to cleavage by various reagents, leading to the formation of acyclic compounds or rearrangement to other heterocyclic systems.

Further research is required to fully elucidate the specific reaction pathways and synthetic utility of **1,2,3-trimethyldiaziridine**.

Visualizations

Proposed Synthesis Workflow



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